

Application Notes: Uranium (VI) Extraction from Acidic Sulfate Solutions Using Tertiary Amines

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Compound of Interest

Compound Name: *N-Methyldioctylamine*

CAS No.: 4455-26-9

Cat. No.: B1208299

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Introduction

The solvent extraction of uranium from acidic leach liquors is a critical step in the nuclear fuel cycle. Tertiary amines, such as **N-Methyldioctylamine**, Tri-n-octylamine (TOA), and Alamine 336, are highly effective extractants for uranium (VI) from sulfate media.[1][2] This process, often referred to as the Amine Extraction (AMEX) process, is favored for its high selectivity and efficiency in separating uranium from other metal ions present in the ore leach solution.[1] The extraction mechanism involves the formation of an ion-pair between the protonated amine and the anionic uranyl sulfate complex present in the aqueous phase.

Principle of Extraction

In an acidic sulfate solution, uranium (VI) exists predominantly as anionic complexes, such as uranyl sulfate ($[\text{UO}_2(\text{SO}_4)_2]^{2-}$) and uranyl trisulfate ($[\text{UO}_2(\text{SO}_4)_3]^{4-}$). Tertiary amines (R_3N), when dissolved in an organic diluent like kerosene, are protonated by the acid in the aqueous phase to form an amine salt (R_3NH^+). This cationic amine salt then extracts the anionic uranium complex into the organic phase through an anion exchange mechanism. The efficiency of this extraction is influenced by several factors, including the pH of the aqueous

phase, the concentrations of the extractant and uranium, the organic-to-aqueous phase ratio (O/A), and temperature.[3][4]

Stripping

Once the organic phase is loaded with uranium, the uranium is recovered in a process called stripping. This involves contacting the loaded organic phase with a suitable stripping solution that can reverse the extraction equilibrium. Common stripping agents include solutions of sodium carbonate, ammonium carbonate, sodium chloride in dilute sulfuric acid, or ammonium sulfate.[2][3][5] The choice of stripping agent depends on the desired final product and downstream processing steps.

Note on **N-Methyldioctylamine**

While detailed protocols specifically mentioning **N-Methyldioctylamine** are not extensively available in the reviewed literature, its chemical structure as a tertiary amine suggests that its behavior will be very similar to other widely studied tertiary amines like Tri-n-octylamine (TOA) and Alamine 336. The following protocols and data, based on these analogous compounds, provide a robust starting point for developing a specific procedure for **N-Methyldioctylamine**. Optimization of the presented parameters is recommended for this specific reagent.

Experimental Protocols

1. Protocol for Uranium (VI) Extraction

This protocol describes a batch solvent extraction procedure to transfer uranium (VI) from an acidic sulfate aqueous phase to an organic phase containing a tertiary amine.

Materials:

- Aqueous Phase: Synthetic uranium solution (e.g., 250 mg/L U) prepared by dissolving $\text{UO}_2(\text{C}_2\text{H}_3\text{O}_2)_2 \cdot 2\text{H}_2\text{O}$ or another suitable uranium salt in dilute sulfuric acid (e.g., 0.15 M H_2SO_4).[3][4]
- Organic Phase: 0.05 M solution of **N-Methyldioctylamine** (or a similar tertiary amine like Alamine 336) in a suitable organic diluent such as kerosene.[3][4] A phase modifier (e.g., 2-5% isotridecanol) can be added to prevent third-phase formation.[6]

- Separatory funnels
- Mechanical shaker
- pH meter
- Analytical equipment for uranium concentration measurement (e.g., ICP-OES)

Procedure:

- Preparation of Phases: Prepare the aqueous and organic phases at the desired concentrations.
- Phase Contact: In a separatory funnel, combine equal volumes of the aqueous and organic phases (e.g., 25 mL of each, for an O/A ratio of 1).^{[3][7]}
- Equilibration: Shake the mixture vigorously using a mechanical shaker for a predetermined contact time (e.g., 30 minutes) to ensure equilibrium is reached.^{[4][7]}
- Phase Separation: Allow the phases to separate by letting the funnel stand for a few minutes.
- Sampling: Carefully separate the two phases. Collect a sample from the aqueous phase (raffinate) for uranium analysis.
- Analysis: Determine the concentration of uranium in the raffinate using a suitable analytical technique. The concentration of uranium in the organic phase can be calculated by mass balance.
- Calculation of Extraction Efficiency: The extraction efficiency (%E) can be calculated using the following formula: $\%E = (([U]_{\text{initial}} - [U]_{\text{final}}) / [U]_{\text{initial}}) * 100$ where $[U]_{\text{initial}}$ and $[U]_{\text{final}}$ are the initial and final concentrations of uranium in the aqueous phase, respectively.

2. Protocol for Stripping of Uranium (VI)

This protocol describes the back-extraction (stripping) of uranium from the loaded organic phase into a fresh aqueous solution.

Materials:

- Loaded Organic Phase: The uranium-loaded organic phase from the extraction protocol.
- Stripping Solution: 0.5 M ammonium carbonate ((NH₄)₂CO₃) solution.[3][4] Other effective stripping agents include 5% Na₂CO₃ or 1 M NaCl in 0.05 M H₂SO₄.[8]
- Separatory funnels
- Mechanical shaker
- Analytical equipment for uranium concentration measurement.

Procedure:

- Phase Contact: In a separatory funnel, combine the loaded organic phase with the stripping solution at a specified phase ratio (e.g., an aqueous-to-organic (A/O) ratio of 1/4).[5]
- Equilibration: Shake the mixture for a sufficient time to allow for the transfer of uranium into the stripping solution (e.g., 3-15 minutes).[5]
- Phase Separation and Sampling: Allow the phases to separate and collect a sample from the aqueous strip solution.
- Analysis: Determine the uranium concentration in the aqueous strip solution.
- Calculation of Stripping Efficiency: The stripping efficiency (%S) can be calculated as: %S = ([U]_{strip} / [U]_{organic}) * (V_{strip} / V_{organic}) * 100 where [U]_{strip} is the uranium concentration in the stripping solution, [U]_{organic} is the uranium concentration in the loaded organic phase, and V represents the volumes of the respective phases. A nearly complete stripping (99.87%) can be achieved in a single step with 0.5 M (NH₄)₂CO₃.[3]

Data Presentation

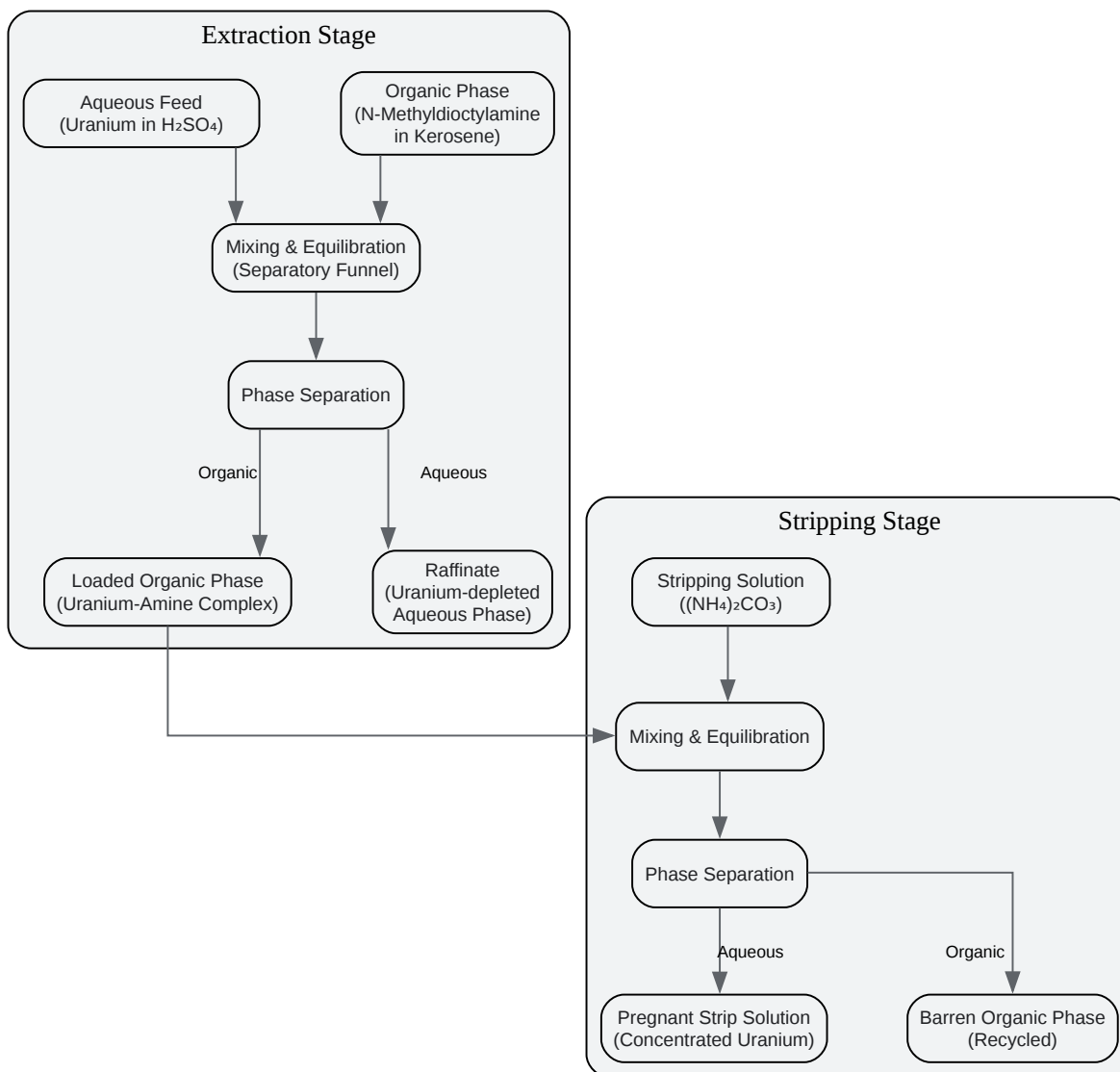
Table 1: Effect of Various Parameters on Uranium (VI) Extraction Efficiency using Alamine 336 (as an analogue for **N-Methyldioctylamine**)

Parameter	Range Studied	Optimal Condition	Extraction Efficiency (%)	Reference
H ₂ SO ₄ Concentration	0.05 - 2.0 M	0.15 M	~99.72	[3][4]
Extractant Concentration	0.005 - 0.1 M	0.05 M	~99.72	[3][4]
O/A Phase Ratio	0.1 - 1.5	1	~99.72	[4]
Contact Time	1 - 60 min	30 min	Equilibrium reached	[4]
Temperature	25 - 55 °C	25 °C	~99.72	[3][4]

Table 2: Efficiency of Various Stripping Agents for Uranium Recovery from Loaded Tertiary Amine

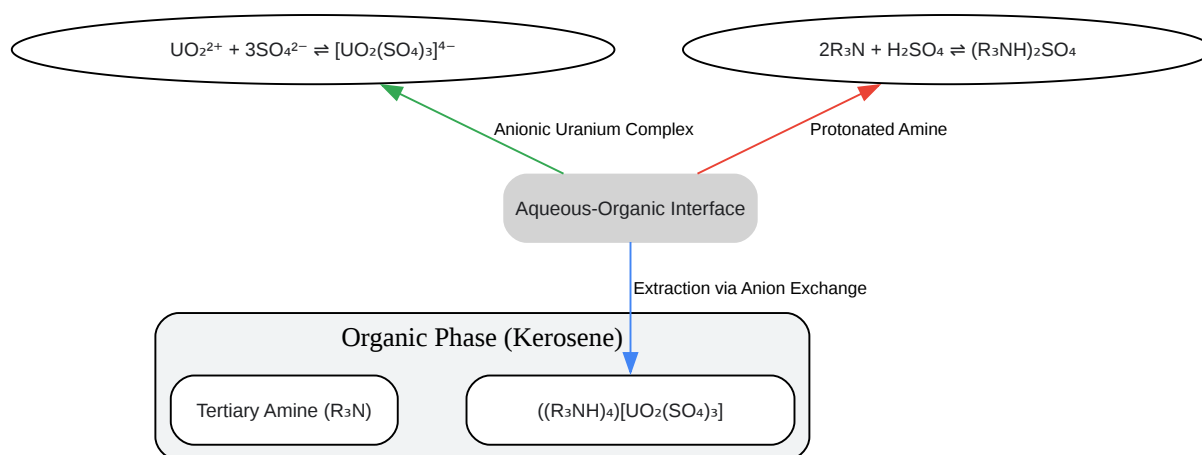
Stripping Agent	Concentration	Stripping Efficiency (%)	Reference
(NH ₄) ₂ CO ₃	0.5 M	99.87 (single stage)	[3][4]
Na ₂ CO ₃	5%	>98	
NaCl / H ₂ SO ₄	1 M / 0.05 M	High	[8]
NH ₄ NO ₃ / HNO ₃	0.9 M / 0.1 M	High	[8]
H ₂ SO ₄	15% (v/v)	>95	

Mandatory Visualizations



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Caption: Experimental workflow for uranium extraction and stripping.



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Caption: Mechanism of uranium extraction by tertiary amines.

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